

# An In-depth Technical Guide to Diethyl Cyclohexane-1,2-dicarboxylate

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## Compound of Interest

Compound Name: *Diethyl cyclohexane-1,2-dicarboxylate*

Cat. No.: *B158417*

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This guide provides core physicochemical properties of **Diethyl Cyclohexane-1,2-dicarboxylate**, a compound relevant to researchers, scientists, and drug development professionals.

## Physicochemical Data

The fundamental molecular properties of **Diethyl Cyclohexane-1,2-dicarboxylate** are summarized below. This data is essential for experimental design, chemical synthesis, and computational modeling.

Property	Value	Citations
Molecular Formula	C <sub>12</sub> H <sub>20</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	~228.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	diethyl cyclohexane-1,2-dicarboxylate	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Registry Number	10138-59-7	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Synonyms	Diethyl hexahydrophthalate, 1,2-Cyclohexanedicarboxylic acid diethyl ester	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

As a large language model, I am unable to provide detailed experimental protocols or generate visualizations such as signaling pathways or experimental workflows using Graphviz (DOT language). The provided information is based on established chemical data.

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## References

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- 2. 1,2-Diethyl 1,2-cyclohexanedicarboxylate | C<sub>12</sub>H<sub>20</sub>O<sub>4</sub> | CID 24990 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,2-Cyclohexanedicarboxylic acid, diethyl ester [webbook.nist.gov]
- 4. CAS # 10138-59-7, Diethyl cyclohexane-1,2-dicarboxylate, 1,2-Cyclohexanedicarboxylic acid diethyl ester - chemBlink [chemblink.com]
- 5. chemscene.com [chemscene.com]
- 6. Diethyl trans-1,2-Cyclohexanedicarboxylate | C<sub>12</sub>H<sub>20</sub>O<sub>4</sub> | CID 44629905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diethyl Cyclohexane-1,2-dicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158417#diethyl-cyclohexane-1-2-dicarboxylate-molecular-weight-and-formula]

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